

# 1-Nonacosanol: A Technical Guide to its Safety and Toxicity Profile

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## Compound of Interest

Compound Name: 1-Nonacosanol

Cat. No.: B104473

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Disclaimer: This document provides a comprehensive overview of the currently available safety and toxicity information for **1-nonacosanol**. It is intended for researchers, scientists, and drug development professionals. A significant data gap exists in the scientific literature regarding the specific toxicology of **1-nonacosanol**. Much of the information presented herein is extrapolated from studies on similar long-chain aliphatic alcohols and natural sources containing this compound. Direct, comprehensive toxicological studies on isolated **1-nonacosanol** are scarce.

## Introduction

**1-Nonacosanol** is a straight-chain, 29-carbon primary fatty alcohol with the chemical formula  $C_{29}H_{60}O$ . It is a waxy solid at room temperature and is found naturally in various plants, including sisal (*Agave sisalana*) and the medicinal herb *Eclipta alba*. As a component of policosanols, a mixture of long-chain fatty alcohols derived from sources like sugar cane wax, it has been consumed as a dietary supplement. Despite its presence in natural products and supplements, a detailed and specific toxicological profile for **1-nonacosanol** has not been well-established. This guide aims to synthesize the available direct and indirect evidence to provide a current understanding of its safety.

## Physicochemical Properties

A summary of the key physicochemical properties of **1-nonacosanol** is presented in Table 1.

Property	Value
Chemical Formula	C <sub>29</sub> H <sub>60</sub> O
Molecular Weight	424.8 g/mol
CAS Number	6624-76-6
Appearance	Waxy solid
Melting Point	83-85 °C
Boiling Point	435.9 °C
Solubility	Insoluble in water; soluble in organic solvents

## Toxicological Data

Direct toxicological data for **1-nonacosanol** is not readily available in the public domain. Therefore, this section presents a summary of findings for long-chain aliphatic alcohols as a class and for natural extracts known to contain **1-nonacosanol**.

### Acute Toxicity

No specific LD<sub>50</sub> (median lethal dose) has been determined for **1-nonacosanol**. However, studies on long-chain fatty alcohols generally indicate a low order of acute toxicity. For fatty alcohols with chain lengths of C18 and above, the oral LD<sub>50</sub> in rats is typically greater than 2000 mg/kg, and dermal LD<sub>50</sub>s are also high, suggesting low toxicity via these routes of exposure.<sup>[1][2]</sup>

Some studies have investigated the acute toxicity of plant extracts containing **1-nonacosanol**. It is important to note that these extracts contain a multitude of other compounds, and the observed toxicity cannot be attributed solely to **1-nonacosanol**.

Table 2: Acute Toxicity Data for Natural Extracts Containing **1-Nonacosanol**

Source	Extract Type	Species	Route	LD <sub>50</sub>	Reference
Eclipta alba	Aqueous leaf extract	Mouse	Oral	2316.63 mg/kg	[3]
Eclipta alba	Aqueous extract	Mouse	Oral	7.841 g/kg	[4]
Eclipta alba	Aqueous extract	Mouse	Intravenous	302.8 mg/kg	[4]
Eclipta alba	Aqueous extract	Mouse	Intraperitoneal	328.3 mg/kg	[4]
Agave sisalana	Aqueous leaf extract	Rat	Oral	> 400 mg/kg (No mortality)	[5]

## Sub-chronic and Chronic Toxicity

Dedicated sub-chronic or chronic toxicity studies on **1-nonacosanol** were not identified. For the broader class of long-chain aliphatic alcohols (C6-C22), repeated dose studies indicate a low order of sub-chronic toxicity.[1]

## Genotoxicity

The weight of evidence from existing data on long-chain aliphatic alcohols suggests they are not genotoxic.[1] No specific genotoxicity studies on **1-nonacosanol** have been reported.

## Carcinogenicity

There are no studies available on the carcinogenic potential of **1-nonacosanol**.

## Reproductive and Developmental Toxicity

Specific studies on the reproductive and developmental toxicity of **1-nonacosanol** are lacking. For the category of long-chain aliphatic alcohols, the available data do not indicate a potential for adverse effects on fertility or development.[1] However, some studies on extracts from Agave sisalana, a plant containing **1-nonacosanol**, have suggested potential reproductive toxicity in male rats, including changes in organ weights and testicular histopathology.[6] It is

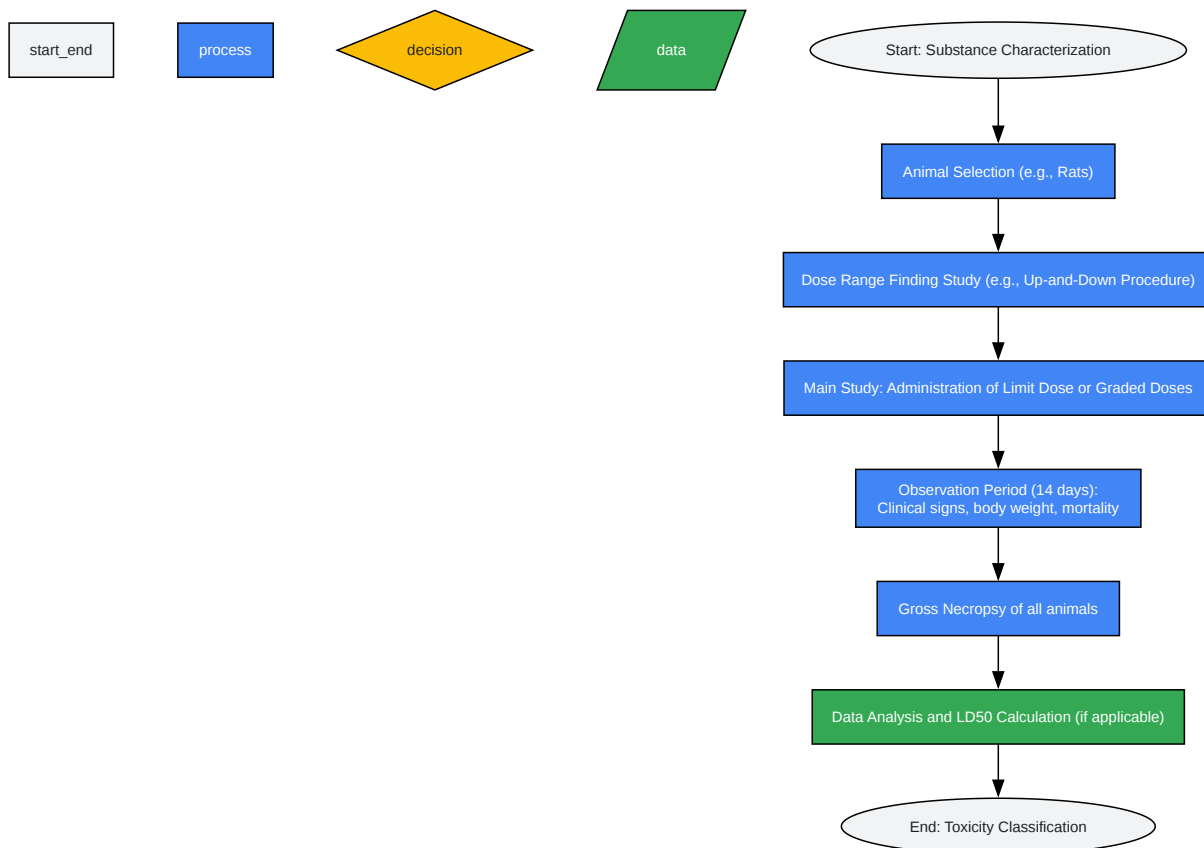
crucial to reiterate that these effects cannot be directly attributed to **1-nonacosanol** due to the complex chemical composition of the extracts.

## Safety Information from Related Compounds: Policosanol

**1-Nonacosanol** is a component of policosanol, a dietary supplement. Human studies on policosanol, typically at doses of 5-80 mg daily for up to 3 years, have generally found it to be well-tolerated.<sup>[7]</sup> Reported side effects are mild and may include headache, insomnia, dizziness, upset stomach, skin redness, and weight loss.<sup>[7]</sup> Policosanol may have antiplatelet effects and could slow blood clotting, and it may also lower blood pressure.<sup>[7][8]</sup>

## Experimental Protocols

As no specific toxicological studies for **1-nonacosanol** are available, this section provides a generalized experimental workflow for assessing the acute oral toxicity of a novel substance, based on standard OECD guidelines.

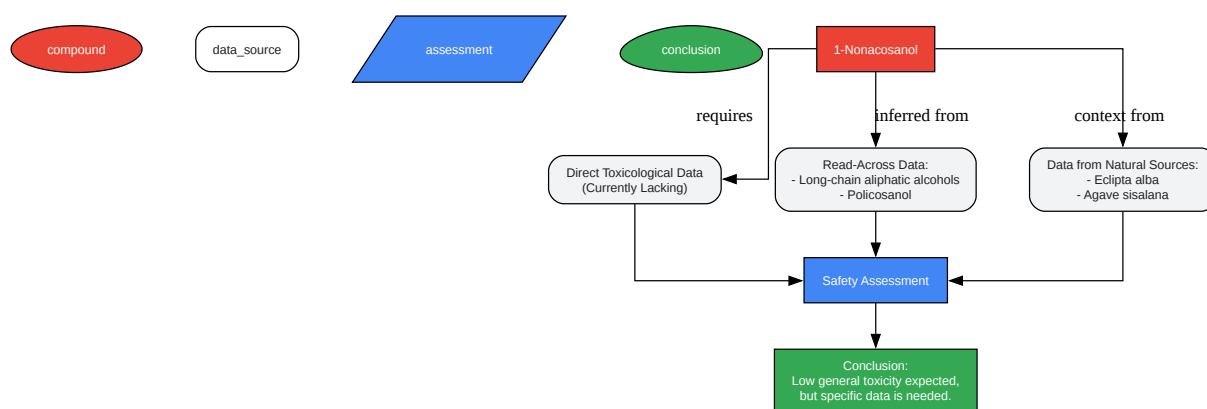


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Generalized workflow for an acute oral toxicity study.

## Potential Signaling Pathways

There is no direct evidence linking **1-nonacosanol** to specific signaling pathways related to toxicity. Given the general lack of toxicity of long-chain alcohols, it is plausible that they do not significantly interact with major toxicity-related signaling pathways at typical exposure levels. The diagram below illustrates a logical relationship for the general safety assessment of a compound like **1-nonacosanol**, highlighting the reliance on read-across from similar molecules in the absence of direct data.



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Logical framework for assessing **1-nonacosanol** safety.

## Conclusion

Based on the available evidence from the broader category of long-chain aliphatic alcohols and its presence in generally well-tolerated natural products and supplements, **1-nonacosanol** is expected to have a low toxicity profile. However, the absence of direct, comprehensive toxicological studies on the purified compound represents a significant knowledge gap. The potential for reproductive toxicity suggested by studies on *Agave sisalana* extracts, although

not directly attributable to **1-nonacosanol**, warrants caution and highlights the need for further research. For a definitive safety and toxicity profile, dedicated studies following standardized guidelines are required.

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- To cite this document: BenchChem. [1-Nonacosanol: A Technical Guide to its Safety and Toxicity Profile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b104473#1-nonacosanol-safety-and-toxicity-profile>]

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